

Cyclohexylurea in Organic Synthesis: Applications and Protocols

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Compound of Interest

Compound Name: **Cyclohexylurea**

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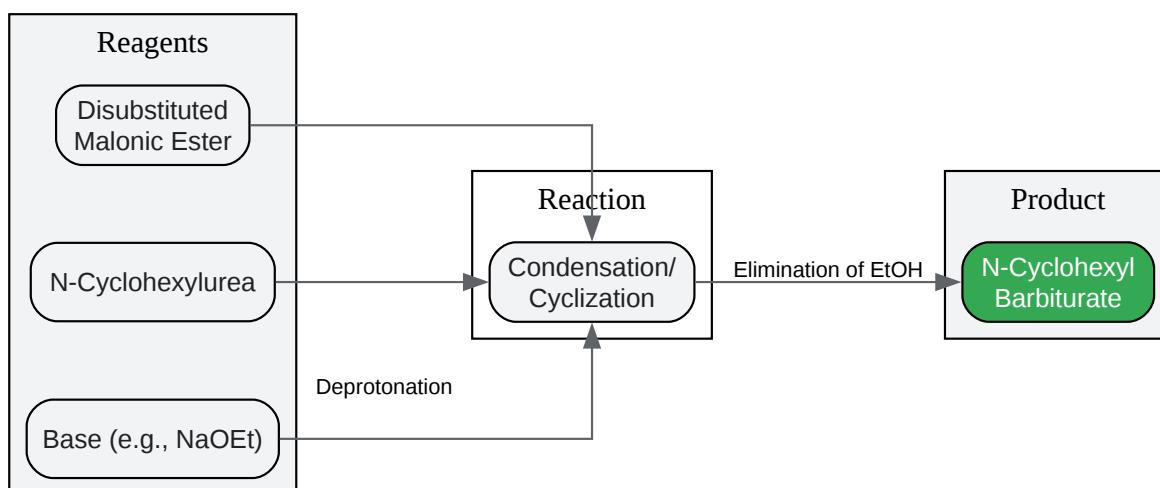
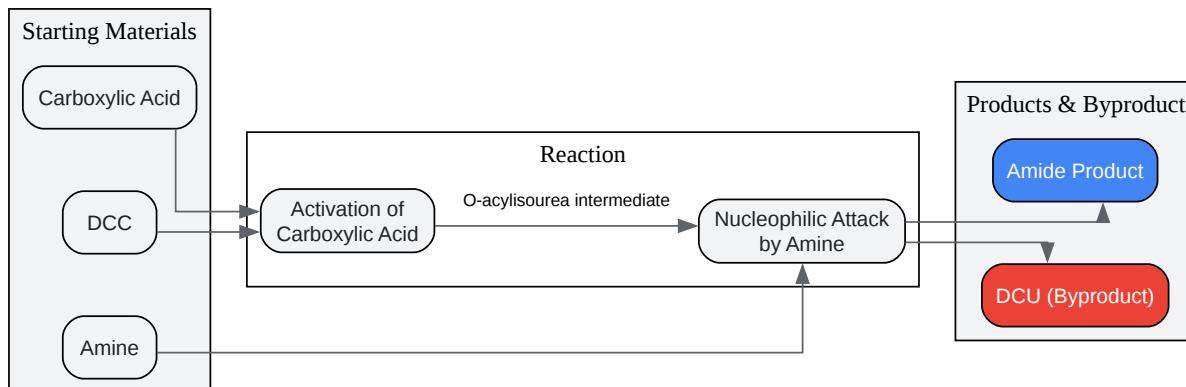
Introduction

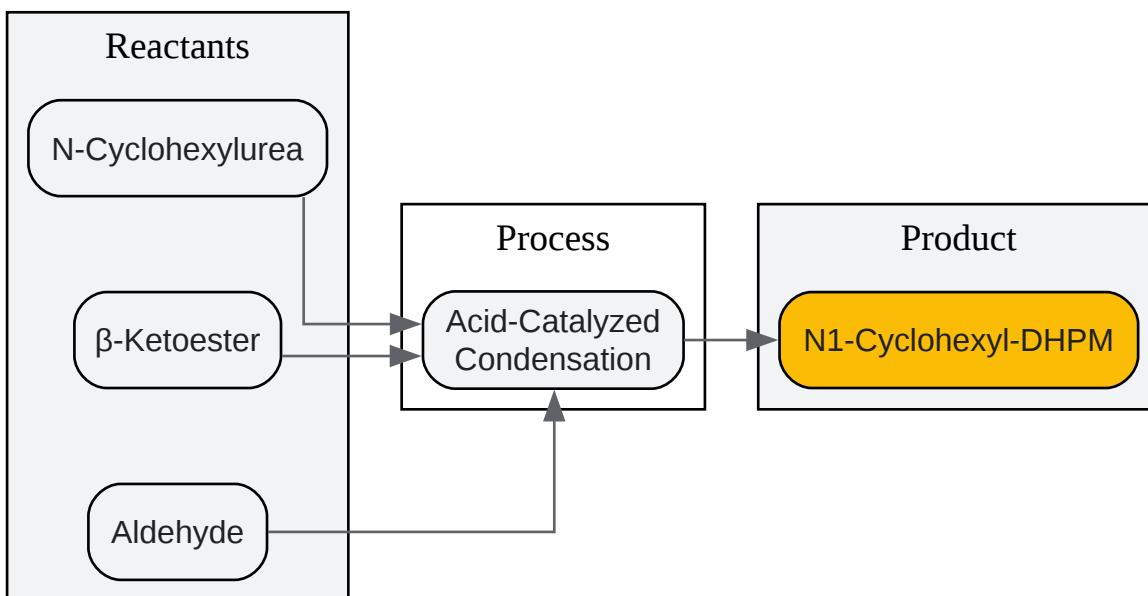
Cyclohexylurea and its disubstituted derivative, **N,N'-dicyclohexylurea** (DCU), are versatile compounds in organic synthesis. While DCU is widely recognized as a byproduct in coupling reactions facilitated by dicyclohexylcarbodiimide (DCC), both **N-cyclohexylurea** and DCU have distinct applications as reagents and building blocks in the synthesis of a variety of organic molecules, including pharmaceuticals and agrochemicals. This document provides detailed application notes and experimental protocols for the use of **cyclohexylurea** as a reagent in organic synthesis.

I. N,N'-Dicyclohexylurea (DCU) in DCC-Mediated Coupling Reactions

N,N'-Dicyclohexylcarbodiimide (DCC) is a widely used coupling agent for the formation of amide and ester bonds. In these reactions, DCC activates a carboxylic acid, which is then attacked by a nucleophile (an amine or alcohol). A key feature of this reaction is the formation of **N,N'-dicyclohexylurea** (DCU) as an insoluble byproduct, which precipitates from the reaction mixture and can be removed by filtration. The formation of DCU is integral to the reaction mechanism, as it is an excellent leaving group.

Reaction Workflow: DCC-Mediated Amide Coupling



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